

Physical and chemical properties of Thiol-C9-PEG5

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Compound of Interest

Compound Name: Thiol-C9-PEG5

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An In-depth Technical Guide to Thiol-C9-PEG5

For: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Overview of the Physical, Chemical, and Functional Properties of **Thiol-C9-PEG5**

This technical guide provides a detailed examination of **Thiol-C9-PEG5**, a heterobifunctional linker molecule critical in modern bioconjugation and drug development. The document outlines its core physical and chemical properties, reactivity, and primary applications, supplemented with detailed experimental protocols and logical workflows.

Core Physical and Chemical Properties

Thiol-C9-PEG5 is a polyethylene glycol (PEG)-based linker characterized by three distinct chemical moieties: a terminal thiol group (-SH), a nine-carbon alkyl chain (C9), and a PEG spacer with five ethylene glycol units (PEG5). This unique structure imparts a combination of hydrophilicity, hydrophobicity, and specific reactivity, making it a versatile tool in chemical biology and materials science.

The terminal thiol group is a potent nucleophile, enabling selective conjugation to molecules like proteins containing cysteine residues or to maleimide-functionalized surfaces.^[1] The C9 alkyl chain provides a rigid and hydrophobic spacer, while the PEG5 moiety enhances water solubility and biocompatibility, a crucial feature for biological applications.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Thiol-C9-PEG5** and its common variant, **Thiol-C9-PEG5-acid**.

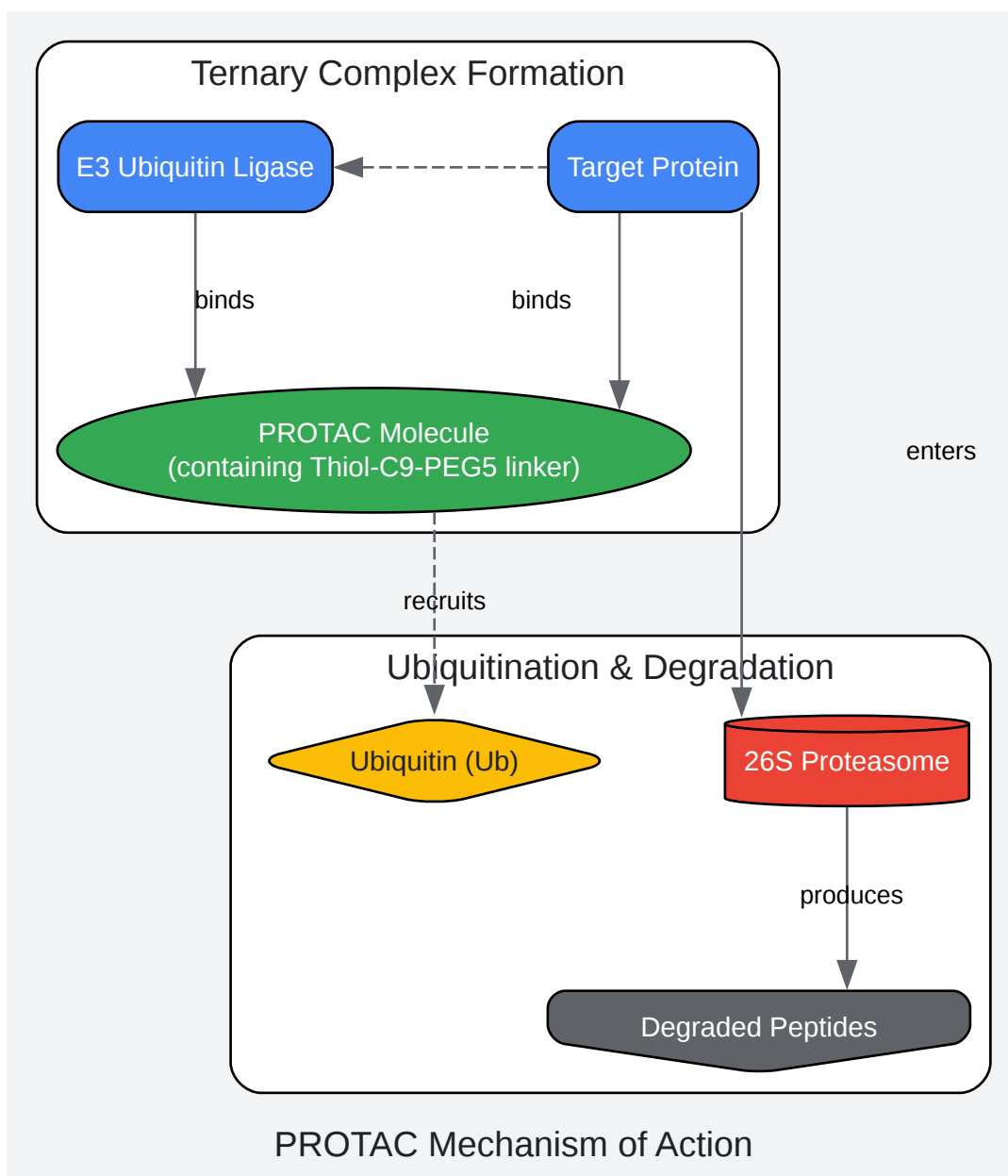
Property	Thiol-C9-PEG5	Thiol-C9-PEG5-acid	Source
Molecular Formula	C19H40O5S	C22H44O7S	[2],[1]
Molecular Weight	380.58 g/mol	452.6 g/mol	[2],[1]
CAS Number	130727-42-3	130727-46-7 (related)	[3]
Appearance	White/off-white solid or viscous liquid (depending on MW)	Not specified, likely similar	[4]
Purity	≥95.0%	Not specified	[3]
Solubility	Soluble in water, DMSO, DMF, chloroform, dichloromethane.[4][5]	Soluble in water and moderately polar organic solvents.[1]	[1][4][5]

Reactivity and Core Applications

The reactivity of **Thiol-C9-PEG5** is dominated by its sulfhydryl (-SH) group. Thiols are more acidic than alcohols and are readily deprotonated in the presence of a base to form a thiolate anion, which is a powerful nucleophile.[6] This reactivity is harnessed in several key applications.

PROTAC Synthesis

A primary application of **Thiol-C9-PEG5** is in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[2][3] PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[1] **Thiol-C9-PEG5** serves as the linker connecting the target protein ligand to the E3 ligase ligand.[1][3]



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PROTAC Mechanism of Action

Bioconjugation

The thiol group reacts efficiently and selectively with various electrophiles, most notably maleimides, in a Michael-type addition reaction.[7] This thiol-maleimide chemistry is widely used to attach the linker to cysteine residues in proteins and antibodies, creating stable bioconjugates for research and therapeutic purposes.[8][9] Slowing the reaction by controlling

pH or buffer concentration can lead to more uniform hydrogel networks when used in tissue engineering applications.[7][10]

Nanoparticle Functionalization

The strong affinity of sulfur for noble metals makes **Thiol-C9-PEG5** an excellent ligand for functionalizing gold nanoparticles (AuNPs).[11] This process, known as PEGylation, involves the formation of a semi-covalent Au-S bond, creating a self-assembled monolayer on the nanoparticle surface.[11][12] This coating enhances the stability, water solubility, and biocompatibility of the nanoparticles, preventing aggregation and reducing uptake by the reticuloendothelial system, which is critical for in vivo applications like drug delivery and imaging.[12][13]

Experimental Protocols

The following sections provide generalized methodologies for the key applications of **Thiol-C9-PEG5**. Researchers should optimize these protocols for their specific molecules and systems.

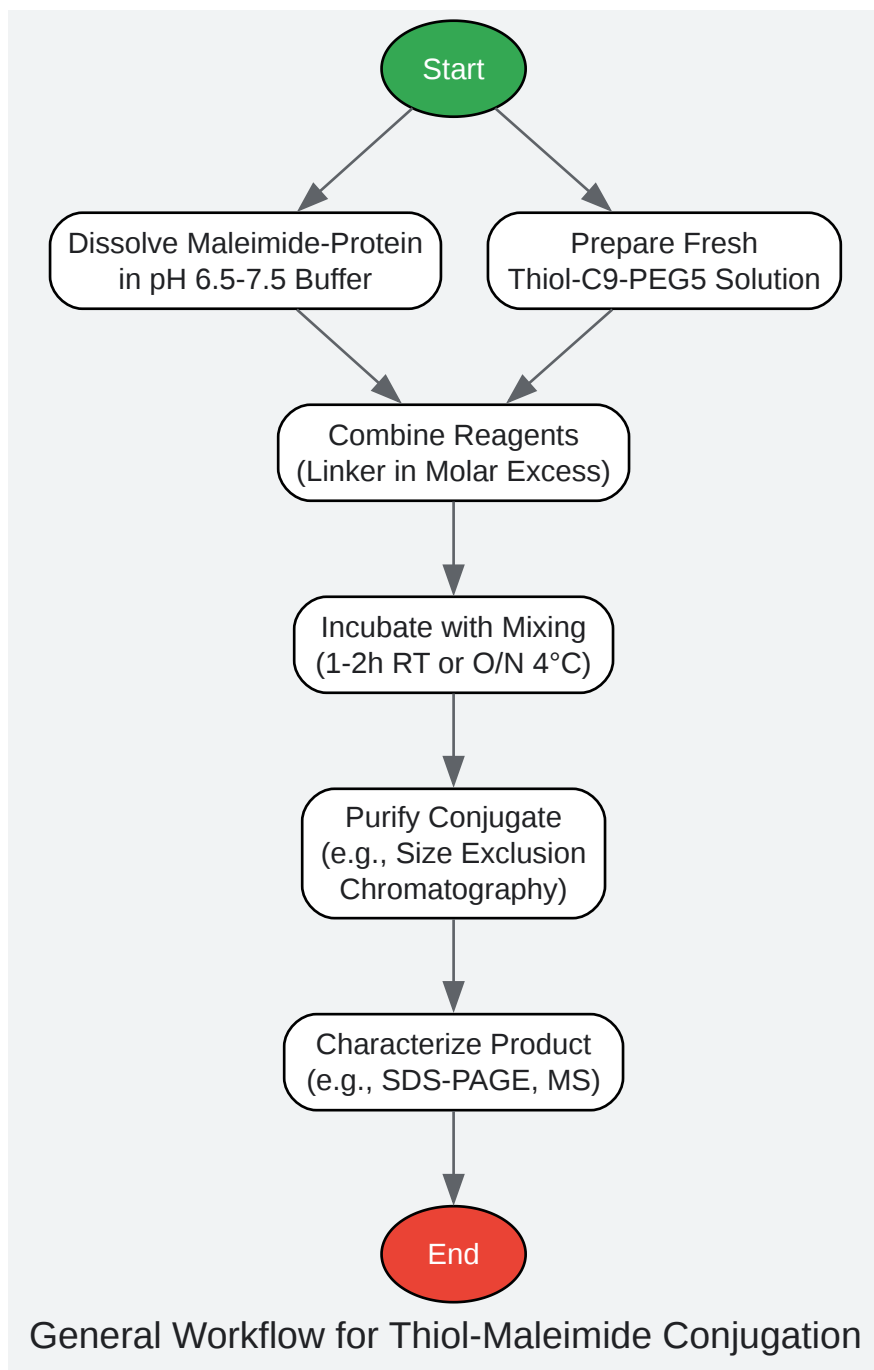
Protocol: Thiol-Maleimide Bioconjugation

This protocol describes the general workflow for conjugating **Thiol-C9-PEG5** to a maleimide-activated protein.

Methodology:

- Reagent Preparation:
 - Dissolve the maleimide-activated protein in a suitable, amine-free buffer (e.g., phosphate-buffered saline, PBS) at pH 6.5-7.5. The reaction is catalyzed by a weak base, and higher pH can lead to hydrolysis of the maleimide group.[7]
 - Prepare a stock solution of **Thiol-C9-PEG5** in a compatible solvent like DMSO or water immediately before use to minimize oxidation of the thiol group.[4]
- Conjugation Reaction:
 - Add a 5- to 20-fold molar excess of the **Thiol-C9-PEG5** solution to the protein solution.

- Incubate the reaction mixture at room temperature for 1-2 hours or at 4°C overnight, with gentle mixing.
- Quenching (Optional):
 - Add a small molecule thiol (e.g., L-cysteine or β -mercaptoethanol) to quench any unreacted maleimide groups.
- Purification:
 - Remove excess, unreacted **Thiol-C9-PEG5** and quenching reagents using size exclusion chromatography (desalting column) or dialysis.[8]
- Characterization:
 - Confirm successful conjugation using techniques such as SDS-PAGE (to observe the increase in molecular weight), mass spectrometry, or UV-Vis spectroscopy.



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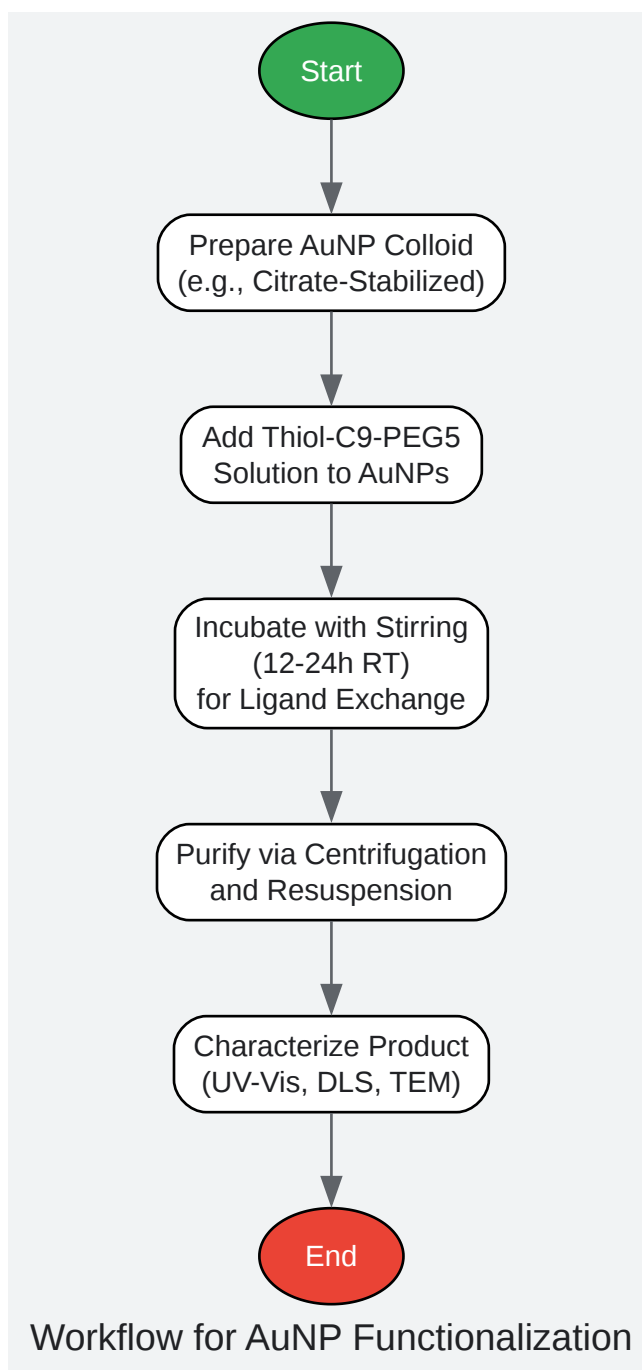
Thiol-Maleimide Conjugation Workflow

Protocol: Gold Nanoparticle (AuNP) Functionalization

This protocol outlines the ligand exchange process for coating citrate-stabilized AuNPs with **Thiol-C9-PEG5**.

Methodology:

- Reagent Preparation:
 - Synthesize or obtain a colloidal solution of AuNPs (e.g., citrate-stabilized).
 - Prepare a stock solution of **Thiol-C9-PEG5** in deionized water or ethanol.
- Ligand Exchange Reaction:
 - Add the **Thiol-C9-PEG5** solution to the AuNP colloid with vigorous stirring. The thiol will displace the weakly bound citrate ions on the gold surface.[\[12\]](#)
 - Allow the mixture to react for several hours (e.g., 12-24 hours) at room temperature to ensure complete surface coverage.
- Purification:
 - Purify the functionalized AuNPs from excess linker and displaced citrate by repeated cycles of centrifugation and resuspension in a clean solvent (e.g., deionized water or PBS).[\[12\]](#)
- Characterization:
 - Verify successful functionalization. A color change or shift in the surface plasmon resonance peak (measured by UV-Vis spectroscopy) can indicate a change in the surface environment.
 - Assess the stability of the functionalized nanoparticles in high-salt buffers.
 - Characterize size and morphology using Dynamic Light Scattering (DLS) and Transmission Electron Microscopy (TEM).[\[14\]](#)



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AuNP Functionalization Workflow

Safety, Handling, and Storage

Proper handling and storage are essential to maintain the integrity of **Thiol-C9-PEG5**.

- **Storage:** The compound should be stored at -20°C in a desiccated environment, protected from light.[2][4] For optimal stability, material should be kept under an inert gas. Avoid frequent freeze-thaw cycles.[4]
- **Handling:** Use standard laboratory personal protective equipment, including gloves and eye protection.[5] If handling the material as a powder, provide appropriate exhaust ventilation to avoid dust formation.[5] Thiols, especially those of low molecular weight, are known for their strong, unpleasant odors resembling garlic.[6][15]
- **Reactivity:** The thiol group is susceptible to oxidation, which can lead to the formation of disulfide bonds. Therefore, solutions should be prepared fresh, and reactions may be performed under an inert atmosphere (e.g., nitrogen or argon) for sensitive applications.[4]

Conclusion

Thiol-C9-PEG5 is a highly versatile chemical tool with significant utility in drug development, diagnostics, and materials science. Its well-defined structure, combining a reactive thiol handle with a biocompatible PEG spacer, enables the precise construction of complex molecular architectures like PROTACs, antibody-drug conjugates, and functionalized nanoparticles. The experimental protocols and data provided in this guide offer a solid foundation for researchers to leverage the unique properties of this linker in creating novel solutions for therapeutic and diagnostic challenges.

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